

Proper Disposal of Protein Kinase Inhibitor H-7: A Comprehensive Guide

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Compound of Interest

Compound Name: Protein kinase inhibitor H-7

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This document provides essential safety and logistical information for the proper disposal of the **protein kinase inhibitor H-7** dihydrochloride. Designed for researchers, scientists, and drug development professionals, this guide offers procedural, step-by-step instructions to ensure a safe laboratory environment and maintain regulatory compliance. Adherence to these protocols is crucial when handling and disposing of this and other potent chemical compounds.

Key Compound and Safety Data

The following table summarizes essential quantitative data for H-7 dihydrochloride, including its chemical properties and known biological and toxicological values. This information is critical for a comprehensive understanding of the compound's characteristics and potential hazards.

Identifier	Value
Chemical Name	1-(5-Isoquinolinesulfonyl)-2-methylpiperazine dihydrochloride
CAS Number	108930-17-2
Molecular Formula	C ₁₄ H ₁₇ N ₃ O ₂ S · 2HCl
Molecular Weight	364.29 g/mol
Solubility in Water	20 mg/mL
IC ₅₀ PKA	3.0 μM
IC ₅₀ PKG	5.8 μM
IC ₅₀ PKC	6.0 μM
LD ₅₀ (H-7 base, mouse, IV)	61 mg/kg (starved), 94 mg/kg (fed)

Experimental Protocols

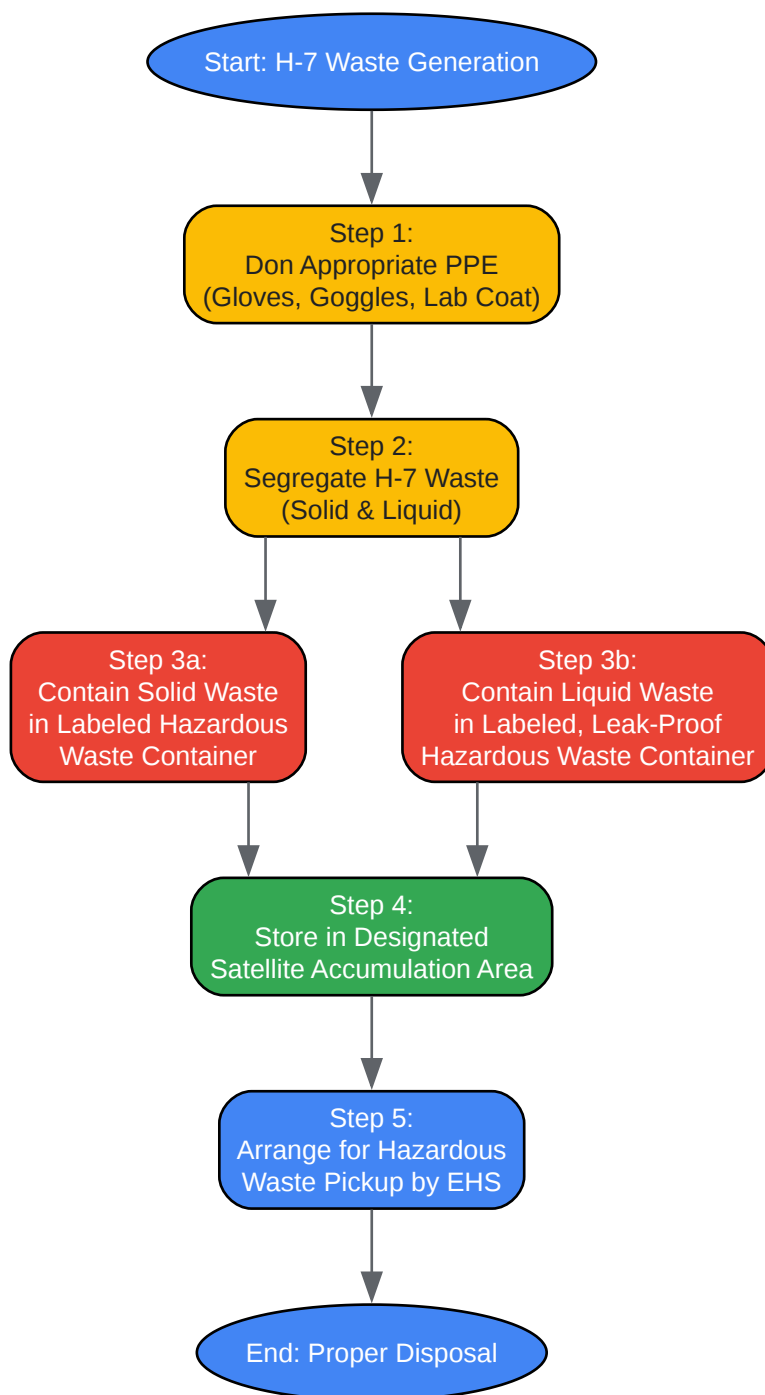
The IC₅₀ values presented in the table are determined through in vitro kinase activity assays. A typical protocol for determining the IC₅₀ of an inhibitor like H-7 involves the following steps:

- **Preparation of Reagents:** A reaction buffer containing ATP, the substrate peptide for the specific kinase (PKA, PKG, or PKC), and the respective kinase enzyme is prepared.
- **Inhibitor Dilution:** A stock solution of H-7 dihydrochloride is serially diluted to create a range of concentrations.
- **Kinase Reaction:** The kinase, substrate, and varying concentrations of H-7 are incubated in the reaction buffer. The reaction is initiated by the addition of ATP.
- **Detection of Kinase Activity:** The amount of phosphorylated substrate is quantified. This is often done using a phosphate-specific antibody in an ELISA format or by measuring the incorporation of radiolabeled phosphate from [γ-³²P]ATP into the substrate.
- **Data Analysis:** The percentage of kinase inhibition is plotted against the logarithm of the H-7 concentration. The IC₅₀ value is then calculated as the concentration of the inhibitor that

results in a 50% reduction in kinase activity.

Disposal Workflow

The following diagram outlines the logical workflow for the safe disposal of H-7 dihydrochloride.



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Workflow for the safe disposal of H-7 dihydrochloride.

Step-by-Step Disposal Procedures

All waste containing H-7 dihydrochloride, including the pure compound, solutions, and contaminated labware, must be treated as hazardous chemical waste.

Personal Protective Equipment (PPE)

Before handling H-7 dihydrochloride for any purpose, including disposal, it is imperative to wear appropriate personal protective equipment. This includes, but is not limited to:

- Chemical-resistant gloves (e.g., nitrile)
- Safety goggles or a face shield
- A lab coat

Waste Segregation

At the point of generation, segregate all waste contaminated with H-7 dihydrochloride from other waste streams. This includes:

- Solid Waste: Unused or expired H-7 dihydrochloride powder, contaminated weighing paper, pipette tips, gloves, and other disposable labware.
- Liquid Waste: Solutions containing H-7 dihydrochloride, including stock solutions, experimental solutions, and the first rinse of any container that held the compound.

Waste Containment

- Solid Waste: Place all solid waste into a designated, durable, and sealable hazardous waste container. The container should be clearly labeled as "Hazardous Waste" and include the full chemical name: "H-7 dihydrochloride" and its CAS number (108930-17-2).
- Liquid Waste: Collect all liquid waste in a dedicated, leak-proof, and shatter-resistant container. This container must also be clearly labeled as "Hazardous Waste" with the

chemical name and CAS number. Keep the container sealed when not in use. Crucially, do not discharge any waste containing H-7 dihydrochloride into the sewer system.

Storage

Store all hazardous waste containers in a designated and secure satellite accumulation area within the laboratory. Ensure that incompatible waste types are kept separate to prevent any adverse chemical reactions.

Decontamination

Decontaminate any surfaces or equipment that have come into contact with H-7 dihydrochloride. A standard procedure involves wiping the surface with a suitable solvent (such as 70% ethanol) followed by a cleaning agent. All cleaning materials (e.g., wipes, absorbent pads) must be disposed of as solid hazardous waste.

Final Disposal

Arrange for the collection of the hazardous waste by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor. Ensure that all labeling and container requirements are met according to federal, state, and local regulations.

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